Essential Safety and Operational Guide for Handling Diphenylpyraline

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Compound of Interest

Compound Name:	*Diphenylpyraline*
CAS No.:	*132-18-3; 147-20-6*
Cat. No.:	*B15613785*

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This guide provides critical safety and logistical information for the handling of **Diphenylpyraline**, a first-generation antihistamine.[1] Adherence to these procedures is essential for minimizing exposure and ensuring a safe laboratory environment. **Diphenylpyraline** hydrochloride is classified as harmful if swallowed and may cause skin and respiratory irritation.[2][3]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the final barriers against exposure. The following table summarizes the recommended PPE for handling **Diphenylpyraline**.

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Protection Type	Recommended Equipment	Notes
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards.[4]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[5] A disposable gown made of low-permeability fabric with a solid front and long sleeves with tight-fitting cuffs is required.[6]	Double gloving is recommended when compounding, administering, or disposing of the substance.[6] Gloves should be changed regularly (e.g., every 30-60 minutes) or immediately if contaminated or damaged.[7]
Respiratory Protection	For handling powder outside of a containment system (e.g., fume hood), a NIOSH-approved air-purifying respirator with a particulate filter (e.g., N95) is required.[7] For large spills or situations with high potential for aerosol generation, a chemical cartridge-type respirator may be necessary.[7]	All personnel requiring respiratory protection must be fit-tested and trained in accordance with OSHA's Respiratory Protection Standard.[7]

Quantitative Safety Data

While specific occupational exposure limits (OELs) for **Diphenylpyraline** have not been established, it is crucial to handle it as a potent compound and minimize exposure.

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Parameter	Value	Source
Chemical Name	Diphenylpyraline hydrochloride	[2]
CAS Number	132-18-3	[2]
Molecular Formula	$C_{19}H_{24}ClNO$	[8]
Molecular Weight	317.9 g/mol	[8]
GHS Hazard Statement	H302: Harmful if swallowed	[2][8]
Occupational Exposure Limit (OEL)	Not Established	[9]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is essential to minimize exposure and ensure safety.

1. Engineering Controls:

- Always handle **Diphenylpyraline** in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that safety showers and eyewash stations are readily accessible.

2. Safe Handling:

- Avoid all contact with skin and eyes.[2]
- Do not inhale dust or aerosols.[2]
- Wash hands thoroughly with soap and water before and after handling, and before leaving the laboratory.[2][6]
- Do not eat, drink, or smoke in areas where **Diphenylpyraline** is handled or stored.[2][6]

3. Storage:

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- Store in a tightly closed container in a dry and well-ventilated place.[2]
- Keep away from strong oxidizing agents.

Emergency Procedures

Spill Response:

- Evacuate non-essential personnel from the affected area.
- Wear appropriate PPE, including respiratory protection, before attempting cleanup.
- Cover the spill with an inert absorbent material (e.g., vermiculite, dry sand).
- Collect the absorbed material into a suitable, closed container for disposal.
- Clean the spill area thoroughly.
- Avoid generating dust during cleanup.[2]

First-Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth.[2]
- If on Skin: Remove contaminated clothing immediately. Rinse skin with plenty of water/shower.[2]
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- If in Eyes: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.

Disposal Plan

Proper disposal of **Diphenylpyraline** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

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- Waste Disposal: Dispose of waste materials at an approved waste disposal plant.[2][3] All disposals must be in accordance with local, state, and federal regulations.
- Contaminated PPE: Used gloves, gowns, and other disposable materials should be placed in a sealed bag or container and disposed of as chemical waste.
- Empty Containers: Scratch out all personal information on the empty medicine packaging to protect your identity and privacy before disposal.[5]

Visual Workflow for Safe Handling of Diphenylpyraline

The following diagram illustrates the logical workflow for the safe handling of **Diphenylpyraline**, from preparation to disposal.

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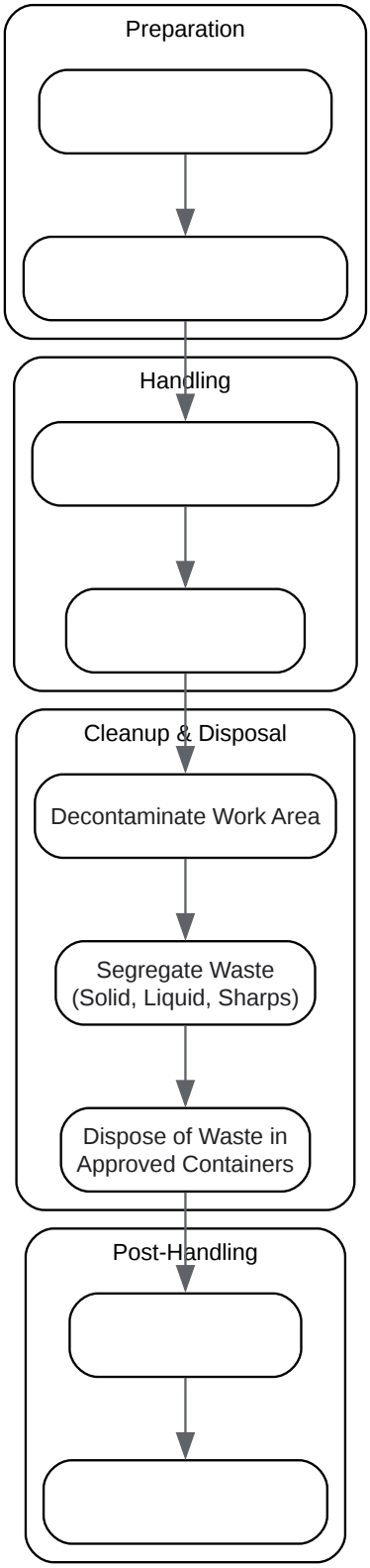

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Caption: Workflow for Safe **Diphenylpyraline** Handling.

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